

# Improving the efficiency of data analysis in MSAB XAMN

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## MSAB XAMN Technical Support Center

Welcome to the technical support center for **MSAB** XAMN. This guide is designed for researchers, scientists, and drug development professionals to enhance the efficiency of data analysis. Find troubleshooting steps for common issues and answers to frequently asked questions below.

## Troubleshooting Guides

This section provides solutions to specific problems you might encounter while using **MSAB** XAMN.

### Issue 1: Slow Performance or Freezing When Loading Large Cases

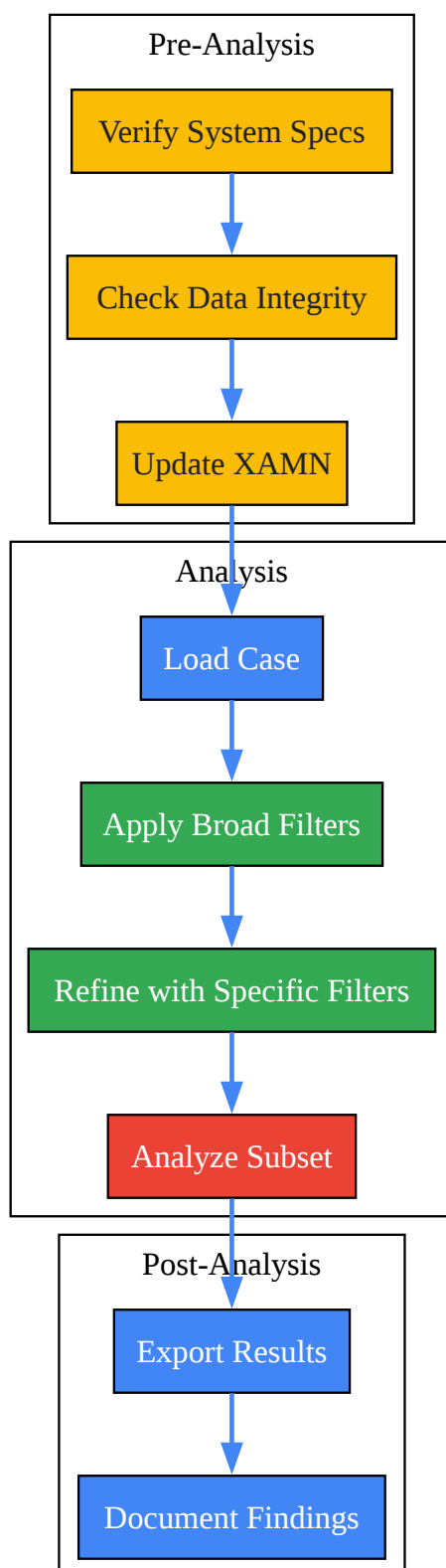
Users may experience significant slowdowns, unresponsiveness, or crashes when working with large volumes of data.[\[1\]](#)[\[2\]](#)

Troubleshooting Steps:

- **Verify System Specifications:** Ensure your workstation meets or exceeds the recommended specifications for the version of XAMN you are using.[\[3\]](#)

- **Data Integrity Check:** Before loading, verify the integrity of the XRY file to ensure it is not corrupted, which can cause loading issues.[4]
- **Utilize XEC Director for Centralized Management:** For larger deployments, using XEC Director can help manage and distribute large known data library files, which can help in eliminating irrelevant system and application files from the case, thus improving analysis efficiency.[5]
- **Incremental Loading:** If possible, break down the analysis into smaller chunks. Add data sources to your case incrementally rather than all at once.[6]

Logical Workflow for Handling Large Datasets:



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Caption: Workflow for efficient analysis of large datasets in XAMN.

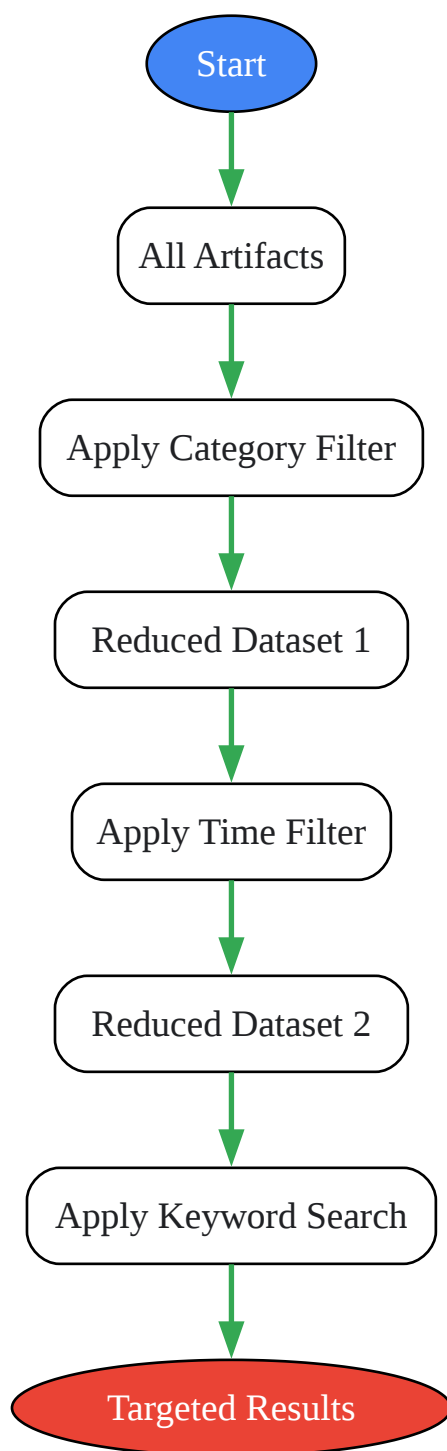
## Issue 2: Search and Filter Operations are Slow or Unresponsive

Complex searches or multiple active filters can lead to performance degradation, especially with extensive datasets.[\[7\]](#)[\[8\]](#)

### Troubleshooting Steps:

- Optimize Keyword Searches:
  - Utilize the indexed nature of XAMN. As you type, XAMN provides suggestions for already indexed terms.[\[8\]](#)
  - For phone numbers, use the dedicated "phone number" filter instead of a general text search to ensure searches are performed correctly from right to left.[\[7\]](#)
  - Employ wildcards (\*) to broaden searches without using overly generic terms that can slow down the system.[\[7\]](#)
- Layer Filters Strategically:
  - Start with broad category filters (e.g., "Chats," "Images") to significantly reduce the dataset.[\[9\]](#)
  - Apply more specific filters, such as date ranges or keywords, to the already narrowed-down results.
  - Save frequently used filter combinations as "Quick Views" to streamline future investigations.[\[9\]](#)[\[10\]](#)
- Leverage Specialized Views: For specific data types, use dedicated views like the "Gallery" for images or "Connections" for communication analysis to apply context-specific and more efficient filtering.[\[5\]](#)[\[11\]](#)

### Methodology for Efficient Filtering:



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Caption: A structured approach to applying filters for faster results.

## Frequently Asked Questions (FAQs)

Question	Answer
What are the minimum system requirements for MSAB XAMN?	XAMN requires a Windows operating system (8 or 10, 64-bit) with Microsoft .NET Framework 4.5 or higher installed.[3] For optimal performance with large datasets, it is recommended to exceed the minimum processor and RAM specifications provided by MSAB.
How can I speed up the initial processing of a case?	During the extraction process in XRY, you can choose to enable features like image recognition or speech-to-text transcription.[4][5] While this increases initial processing time, it can significantly speed up analysis within XAMN by making more data searchable.
Why are my search results for a phone number incomplete?	XAMN's general search is indexed and searches from left to right. For phone numbers, always use the specific "phone number" filter to ensure the search is performed in the expected manner for numerical sequences.[7]
Can I save my current set of filters for future use?	Yes, you can save a combination of active filters as a "Quick View." [9][10] This allows you to quickly apply the same set of criteria to different cases or data sources, improving consistency and efficiency.
How can I analyze data from unsupported applications?	XAMN includes a SQLite viewer that allows you to manually examine the database files of unsupported applications. You can then manually map the relevant data to be included in your case.[12]
Is it possible to view the geographical location of artifacts?	Yes, XAMN has a "Geographic" view that plots artifacts with location data on a map. You can also create location filters based on specific coordinates or a radius to find other artifacts in the same area.[13][14]

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How can I efficiently report on my findings?	XAMN offers a "Report Builder" with a drag-and-drop interface to create customized reports.[15] [16] For large numbers of artifacts where granular layout control is not needed, the standard "Report/Export" option is faster and supports a wider range of file formats.[15] With the latest version, you can export all chat conversations as a single PDF, which is a significant time-saver.[17]
What should I do if XAMN is consistently crashing?	If you are experiencing frequent crashes despite having adequate hardware, it could be a software bug.[2] It is recommended to ensure you are on the latest version of XAMN and to contact MSAB support to enable debug logging, which can help them identify the cause of the issue.[2]

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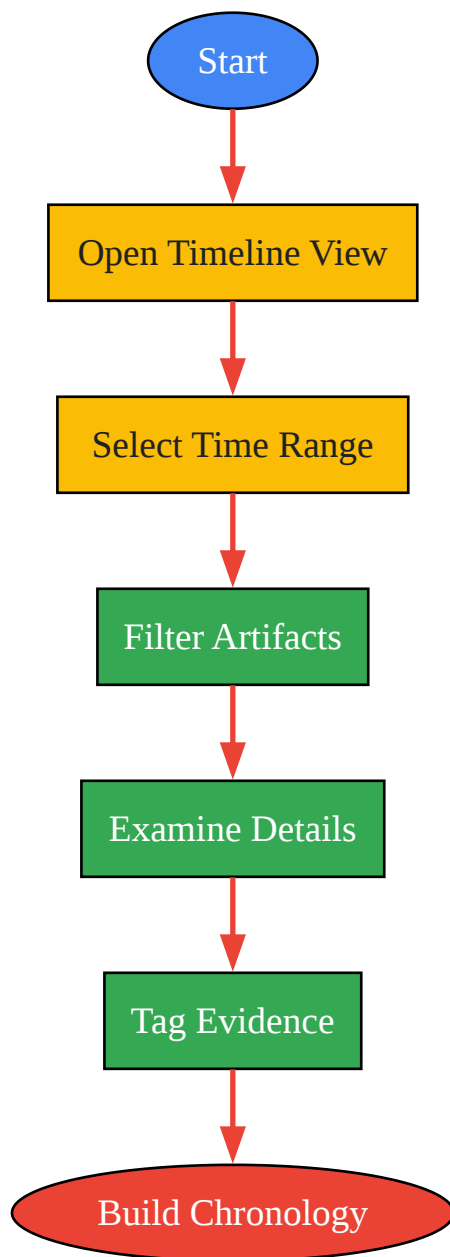
## Methodologies for Key Operations

### Protocol 1: Timeline Analysis

A crucial technique for understanding the sequence of events.

- Open the "Timeline" View: This provides a chronological visualization of all time-stamped artifacts.
- Select a Time Range: Use the interactive timeline to select specific years, months, or days to focus your analysis.[18]
- Filter by Artifact Type: Within the selected time range, apply category filters (e.g., "Calls," "Messages") to isolate specific types of activities.
- Examine Artifact Details: Click on individual artifacts in the timeline to view their detailed information and content.
- Tag Relevant Items: As you identify key pieces of evidence, use tags to mark them for easy retrieval and inclusion in your report.[19]

Timeline Analysis Workflow:



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Caption: Step-by-step process for conducting a timeline analysis in XAMN.

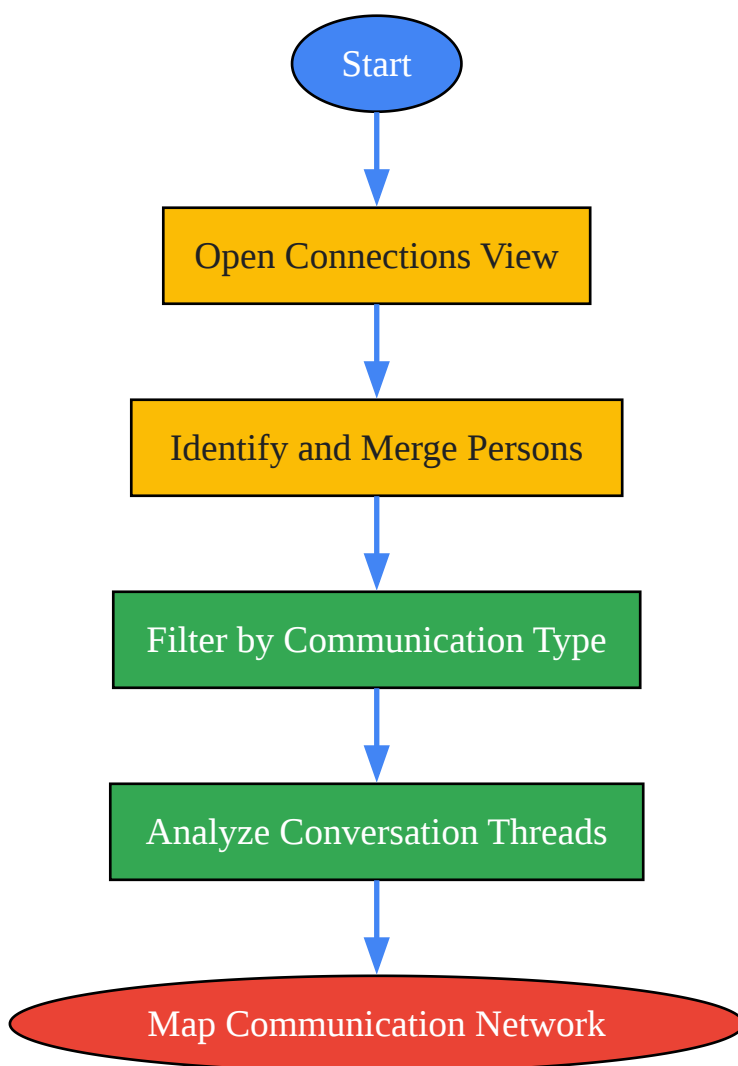
## Protocol 2: Connection and Communication Analysis

Identifying and analyzing communication patterns between individuals.



- Utilize the "Connections" View: This view visualizes the communication links between different identifiers (e.g., phone numbers, email addresses).[\[14\]](#)
- Identify Key Individuals: XAMN automatically groups related identifiers under "Persons." Review and merge identifiers that belong to the same individual.[\[18\]](#)
- Filter by Communication Type: Select specific communication methods such as calls, SMS, or chat applications to focus the analysis.
- Analyze Conversation Threads: XAMN reconstructs conversations chronologically, even across different devices and aliases, making it easier to follow the dialogue.[\[11\]](#)
- Export Communication Data: Export relevant conversations or connection graphs for reporting and presentation.

Communication Analysis Workflow:



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Caption: Workflow for analyzing communication patterns in XAMN.

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- To cite this document: BenchChem. [Improving the efficiency of data analysis in MSAB XAMN]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602742#improving-the-efficiency-of-data-analysis-in-msab-xamn]

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